

# Technical Guide: Chemical Properties and Laboratory Applications of Sodium Nitrate ( )

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## Compound of Interest

Compound Name: Sodium nitrate

CAS No.: 15621-57-5

Cat. No.: B1174521

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## Executive Summary

### Sodium nitrate (

, CAS 7631-99-4) is a ubiquitous alkali metal nitrate utilized in the laboratory as a strong oxidizer, a source of the nitrate anion for synthesis, and a critical reagent in analytical chemistry.<sup>[1][2]</sup> While historically known as "Chile saltpeter," its modern laboratory relevance lies in its high solubility, well-defined thermal decomposition pathways, and its dual role in pharmaceutical development—both as a process reagent and a critical impurity precursor (nitrosamines). This guide provides a rigorous examination of its physicochemical properties, reactivity mechanisms, and standardized protocols for high-precision laboratory use.

## Physicochemical Profile

**Sodium nitrate** crystallizes in a trigonal system (calcite structure) and is highly hygroscopic, a property that dictates strict storage protocols to maintain stoichiometry.

## Physical Constants

Property	Value	Notes
Molar Mass	84.9947 g/mol	
Appearance	Colorless/White Trigonal Crystals	Deliquescent in moist air
Density	2.257 g/cm <sup>3</sup>	At 25°C
Melting Point	308°C (586°F)	Decomposes upon prolonged heating
Boiling Point	~380°C	Decomposes significantly before boiling
Refractive Index	= 1.587 (trigonal)	Birefringent
pH (0.1M aq)	5.5 – 8.0	Neutral to slightly alkaline due to weak acid/strong base origin

## Solubility Thermodynamics

The solubility of

is highly temperature-dependent, exhibiting an endothermic dissolution enthalpy (

). This property is exploited in recrystallization protocols for purification.[3]

Table 1: Solubility of **Sodium Nitrate** in Water

Temperature (°C)	Solubility (g / 100 g )	Saturation Molarity (approx.)
0	73.0	8.6 M
20	87.6	10.3 M
40	102.0	12.0 M
60	122.0	14.3 M
80	148.0	17.4 M
100	180.0	21.2 M



*Expert Note: Unlike sodium chloride, **sodium nitrate**'s solubility curve is steep. A saturated solution prepared at 100°C will precipitate over 50% of its solute mass when cooled to 20°C, making recrystallization an extremely efficient purification method.*

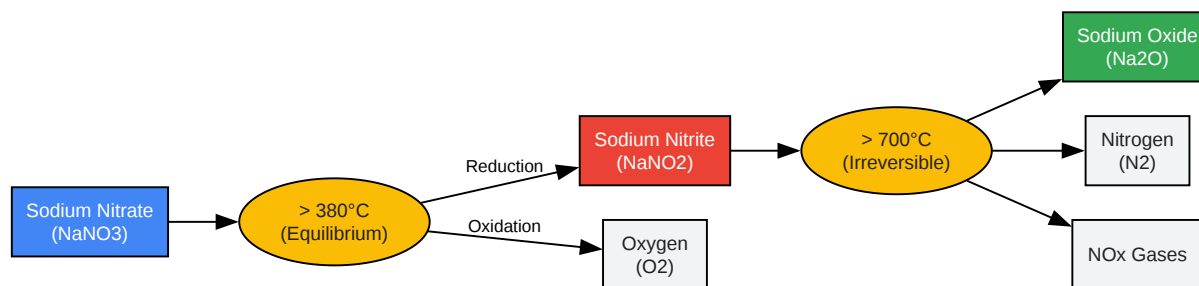
## Chemical Reactivity & Mechanisms

### Thermal Decomposition Mechanism

In pyrotechnics and materials science,

is valued for its oxygen release. In the analytical lab, this decomposition is a critical interference factor during high-temperature ashings or fusions.

The decomposition occurs in two distinct stages.<sup>[4]</sup> The primary decomposition begins just above the melting point (~380°C), releasing oxygen and forming sodium nitrite.<sup>[4]</sup>



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Figure 1: Thermal Decomposition Pathway of **Sodium Nitrate**. The reaction shifts from a reversible equilibrium producing nitrite to irreversible oxide formation at extreme temperatures.

## Redox Potential & Oxidizing Power

In acidic solution, the nitrate anion is a potent oxidizer (

).

- Lab Implication: Do not store acidified nitrate solutions in containers with reducing residues (e.g., traces of organic solvents or aldehydes), as this can generate toxic

fumes or lead to explosion hazards.

## Laboratory Applications & Protocols

### Protocol: High-Purity Recrystallization

Objective: Purify technical-grade **sodium nitrate** for use as an analytical standard or in sensitive electrochemical assays.

Reagents:

- Technical grade

[5]

- Milli-Q Water (18.2 MΩ·cm)

- Ethanol (95%, chilled)

#### Workflow:

- Dissolution: Dissolve 150g of  
  
in 100 mL of Milli-Q water at 90-100°C.
  - Self-Validation: The solution must be clear. If insoluble particulates remain, perform hot filtration using a sintered glass funnel (porosity 3 or 4). Do not use paper filters, which may introduce cellulose fibers that react with the hot oxidizer.
- Crystallization: Allow the solution to cool slowly to room temperature (25°C) over 2 hours. Rapid cooling traps mother liquor inclusions.
  - Yield Check: At 25°C, approx. 60g of salt should precipitate (based on solubility diff between 100°C and 25°C).
- Washing: Filter the crystals under vacuum. Wash twice with 20 mL of ice-cold ethanol.
  - Mechanism:<sup>[3]</sup><sup>[6]</sup><sup>[7]</sup> Ethanol removes surface water and trace impurities without significantly dissolving the nitrate salt.
- Drying: Dry in a convection oven at 110°C for 2 hours.
  - Storage: Transfer immediately to a desiccator.

will absorb atmospheric moisture within minutes if left exposed.

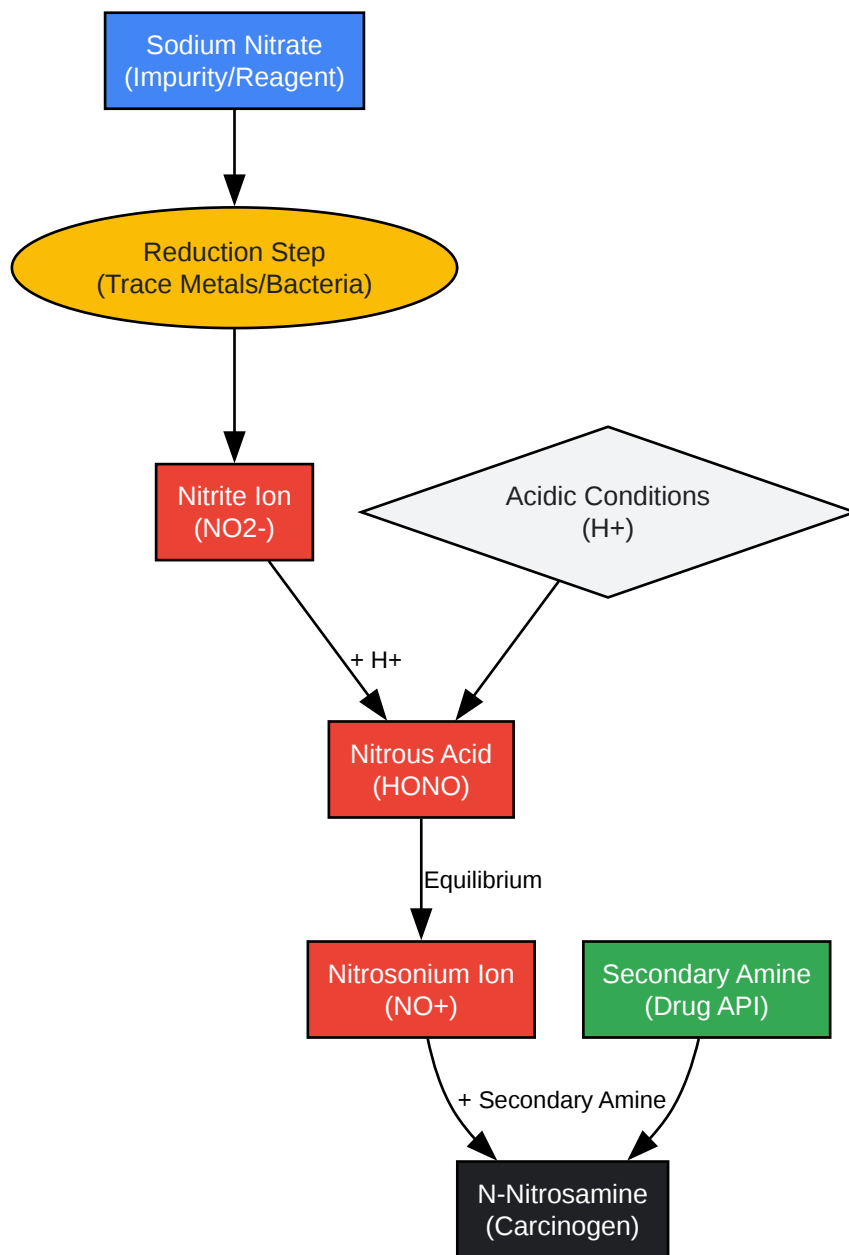
## Drug Development: Nitrosamine Risk Assessment

In pharmaceutical synthesis, **sodium nitrate** is often used to generate nitrous acid in situ (via reduction) or acts as a trace impurity in excipients. This is a critical quality attribute (CQA) due to the formation of carcinogenic N-nitrosamines.

The "Trojan Horse" Mechanism: Nitrate (

) itself is not a direct nitrosating agent. It must first be reduced to nitrite (

), often by trace reducing metals (Fe, Zn) in manufacturing equipment or by specific bacterial action.



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Figure 2: Pathway of Nitrosamine Formation from Nitrate Precursors. Note that

acts as a reservoir for Nitrite, which is the active nitrosating species under acidic conditions.[8]  
[9][10][11][12]

Mitigation Strategy for Researchers:

- Screening: Test all nitrate reagents for nitrite content using ion chromatography (IC) before use in late-stage synthesis.
- Scavengers: Use ascorbic acid or alpha-tocopherol in the formulation to scavenge nitrosating species ( ) before they react with the amine API.

## Safety & Handling Standards

Hazard Class: Oxidizer (Class 5.1).

- Incompatibilities:
  - Cyanides: Mixture with **sodium nitrate** is explosive.
  - Organics: Do not mix with acetic anhydride or fibrous organic materials (paper, wood). Spontaneous combustion can occur upon drying.
- Spill Management:
  - Do not use sawdust to absorb spills (fire hazard). Use inert vermiculite or sand.
- Decontamination:
  - Aqueous spills can be neutralized/diluted. Ensure no acidic drain waste is present to prevent evolution.

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